

# 4-amino-N-cyclohexyl-N-methylbenzenesulfonamide: A Technical Review of a Promising Scaffold

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## Compound of Interest

**Compound Name:** 4-amino-N-cyclohexyl-N-methylbenzenesulfonamide

**Cat. No.:** B185599

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This technical guide provides a comprehensive overview of **4-amino-N-cyclohexyl-N-methylbenzenesulfonamide**, a molecule of interest within the broader class of sulfonamides. While specific literature on this exact compound is limited, this document extrapolates from the rich data available on structurally related 4-aminobenzenesulfonamide derivatives to present its potential synthesis, biological activities, and relevant experimental protocols. The information herein is intended to serve as a foundational resource for researchers investigating this and similar chemical entities.

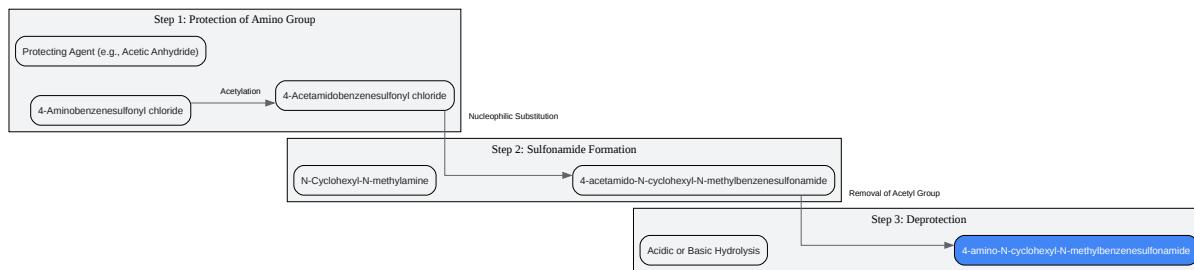
## Introduction

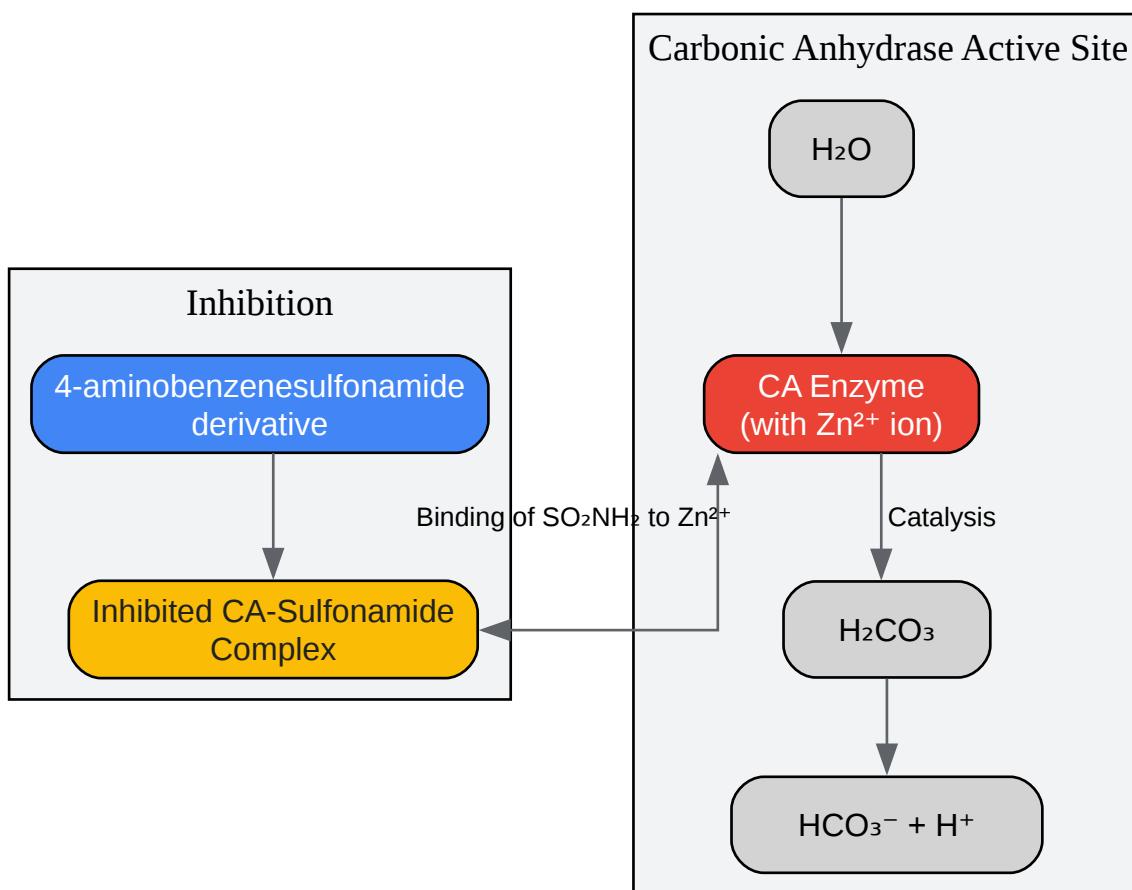
The 4-aminobenzenesulfonamide core is a well-established pharmacophore, forming the basis of sulfa drugs, the first class of synthetic antimicrobial agents. Beyond their antibacterial properties, derivatives of this scaffold have demonstrated a wide range of biological activities, including anticancer, anticonvulsant, and diuretic effects. The substitution at the sulfonamide nitrogen with a cyclohexyl and a methyl group in **4-amino-N-cyclohexyl-N-methylbenzenesulfonamide** suggests a modulation of its physicochemical properties, such as lipophilicity, which could significantly influence its biological profile. This review explores the potential of this specific substitution pattern based on the established activities of its chemical relatives.

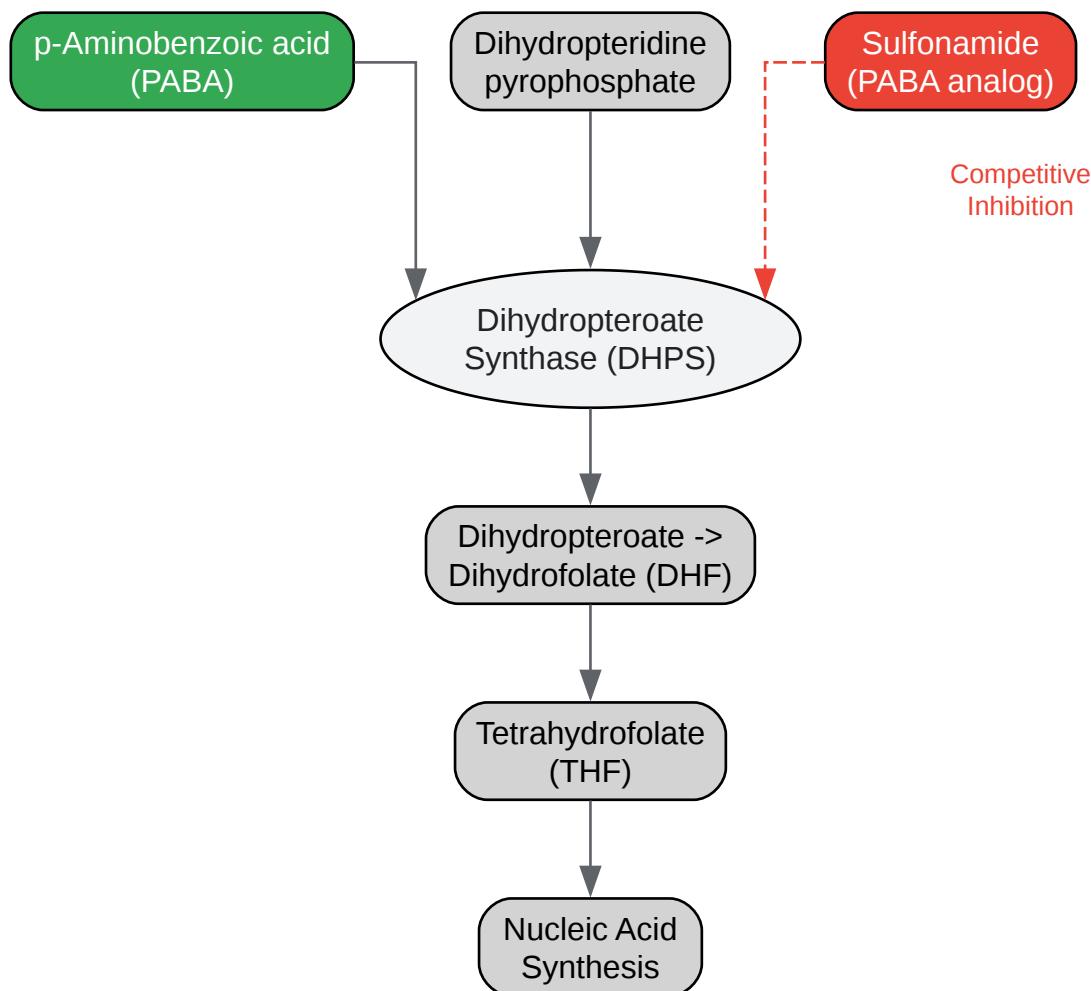
## Synthesis

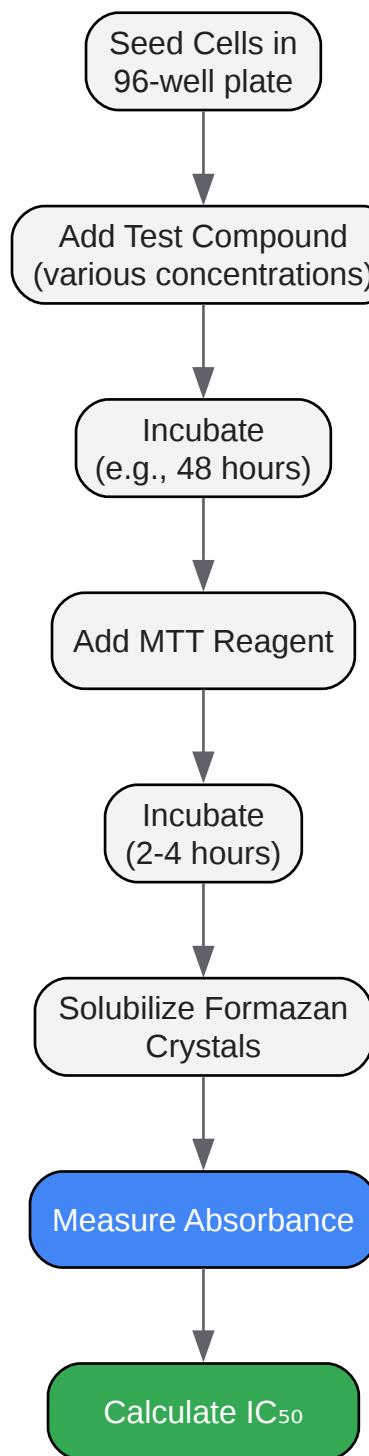
A plausible synthetic route to **4-amino-N-cyclohexyl-N-methylbenzenesulfonamide** can be extrapolated from standard procedures for the synthesis of N,N-disubstituted sulfonamides. A common approach involves the reaction of a sulfonyl chloride with a secondary amine.

A proposed synthetic workflow is outlined below:







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